Cefoselis Sulfate: A Comprehensive Technical Guide on Synthesis and Chemical Properties

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Compound of Interest

Compound Name:	*Cefoselis Sulfate*
CAS No.:	*122841-12-7*
Cat. No.:	*B1668863*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Cefoselis Sulfate is a fourth-generation cephalosporin antibiotic with a broad spectrum of activity against Gram-positive and Gram-negative bacteria. This technical guide provides an in-depth overview of the synthesis and chemical properties of **Cefoselis Sulfate**, intended for researchers, scientists, and professionals in drug development. The document details the compound's mechanism of action, physicochemical characteristics, and stability profile. A proposed synthesis pathway is outlined, based on established cephalosporin chemistry. Furthermore, detailed experimental protocols for stability analysis are provided, and key data is summarized in structured tables for ease of reference. Visual diagrams generated using Graphviz are included to illustrate the mechanism of action and the synthetic workflow.

Introduction

Cefoselis is a semisynthetic, broad-spectrum, beta-lactamase-resistant, fourth-generation cephalosporin with potent antibacterial activity.[1] It is supplied as **Cefoselis Sulfate** for clinical use. Like other β-lactam antibiotics, its mechanism of action involves the inhibition of bacterial

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cell wall synthesis, leading to bacterial cell lysis and death.[2] Cefoselis has demonstrated efficacy against a wide range of pathogens, making it a valuable agent in the treatment of various infections.[3] Understanding its synthesis and chemical properties is crucial for its development, formulation, and clinical application.

Chemical Properties

Cefoselis Sulfate is a complex molecule with specific physicochemical properties that influence its formulation, stability, and biological activity. A summary of its key chemical properties is presented in Table 1.

Property	Value	Reference(s)
Chemical Name	(6R,7R)-7-[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-(methoxyimino)acetyl]amino]-3-[[3-amino-2-(2-hydroxyethyl)pyrazol-1-ium-1-yl]methyl]-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate sulfate	[1]
Molecular Formula	$C_{19}H_{24}N_8O_{10}S_3$	[4]
Molecular Weight	620.6 g/mol	[4]
Appearance	White solid	[5]
Solubility	Soluble in DMSO (≥62.1 mg/mL with gentle warming), PBS (25 mg/mL). The sulfate salt form generally has enhanced water solubility and stability compared to the free form.	[6][7]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.	[5]

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Synthesis of **Cefoselis Sulfate**

While specific, detailed industrial synthesis protocols for **Cefoselis Sulfate** are proprietary, a plausible synthetic route can be constructed based on established principles of cephalosporin chemistry and available patent literature. The synthesis involves the preparation of the core cephalosporin nucleus, the C-7 acyl side chain, and the C-3 pyrazole side chain, followed by their assembly and final conversion to the sulfate salt.

A proposed logical workflow for the synthesis is depicted below:

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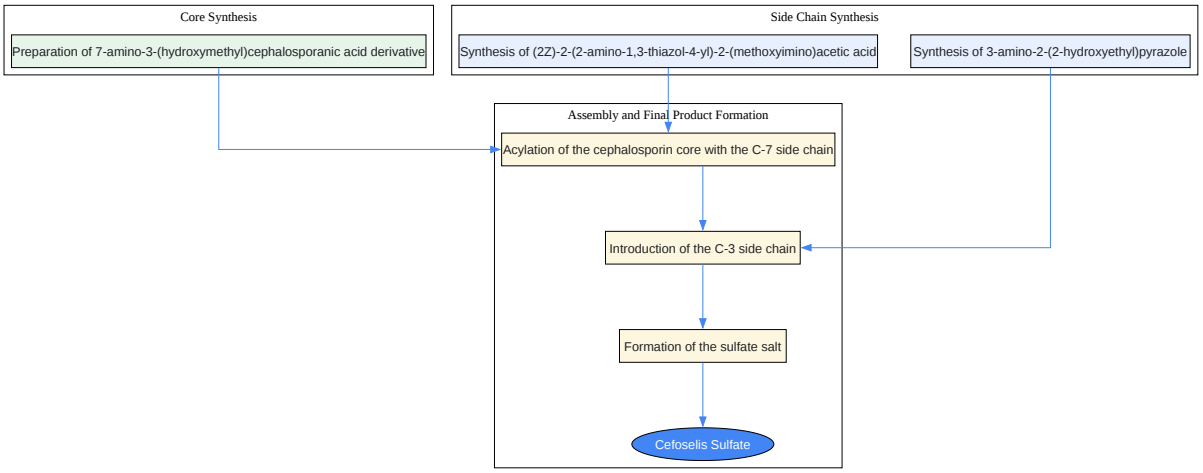

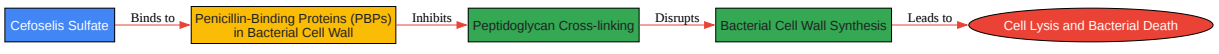

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